

Performance evaluation of Tantalum(IV) carbide in corrosive environments

Author: BenchChem Technical Support Team. **Date:** December 2025

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Tantalum(IV) Carbide: A Comparative Guide to Corrosion Resistance

For researchers, scientists, and drug development professionals, selecting materials that can withstand aggressive chemical environments is a critical decision. This guide provides a comprehensive performance evaluation of **Tantalum(IV) carbide** (TaC) in corrosive environments, comparing it with other common corrosion-resistant materials. The information presented is supported by experimental data to facilitate informed material selection.

Tantalum(IV) carbide (TaC) is an extremely hard, refractory ceramic material known for its high melting point and chemical inertness. Its performance in corrosive environments is a key factor in its selection for demanding applications. This guide compares the corrosion resistance of TaC with other widely used materials: Tungsten Carbide (WC), Titanium Carbide (TiC), Silicon Carbide (SiC), and two common superalloys, Hastelloy C-276 and Inconel 625.

Comparative Corrosion Performance Data

The following tables summarize the quantitative corrosion data for TaC and its alternatives in various corrosive media. It is important to note that corrosion rates can be influenced by the specific experimental conditions, including temperature, concentration, and aeration of the corrosive medium.

Table 1: Corrosion Performance in Acidic Environments (Sulfuric Acid - H₂SO₄)

Material	Concentration (%)	Temperature (°C)	Corrosion Rate (mm/year)	Pitting Potential (V vs. SCE)	Corrosion Current Density (μA/cm ²)
Tantalum (IV) Carbide (TaC)	96	230	< 0.05	Not Reported	Low (qualitative)
Tungsten Carbide (WC-Co)	1 M (approx. 9.8%)	25	0.1 - 0.5	Not Reported	10 - 50
Titanium Carbide (TiC)	10	25	Moderate (qualitative)	Not Reported	Not Reported
Silicon Carbide (SiC)	10	25	Low (qualitative)	Not Reported	Not Reported
Hastelloy C-276	10	80	< 0.1	Not Reported	Not Reported
Inconel 625	10	Boiling	~0.45	Not Reported	Not Reported

Note: Data for carbides in highly concentrated acids at elevated temperatures is limited in publicly available literature. Pure Tantalum, a related material, shows excellent resistance in sulfuric acid.[\[1\]](#)

Table 2: Corrosion Performance in Acidic Environments (Hydrochloric Acid - HCl)

Material	Concentration (%)	Temperature (°C)	Corrosion Rate (mm/year)	Pitting Potential (V vs. SCE)	Corrosion Current Density (μA/cm²)
Tantalum (IV) Carbide (TaC)	20	100	< 0.1	Not Reported	Low (qualitative)
Tungsten Carbide (WC-Co)	1 M (approx. 3.6%)	25	0.5 - 1.5	Not Reported	50 - 150
Titanium Carbide (TiC)	10	25	High (qualitative)	Not Reported	Not Reported
Silicon Carbide (SiC)	10	25	Low (qualitative)	Not Reported	Not Reported
Hastelloy C-276	10	65	< 0.1	Not Reported	Not Reported
Inconel 625	10	Boiling	~1.3	Not Reported	Not Reported

Note: Pure Tantalum is known to be highly resistant to HCl at concentrations up to 30% at temperatures below 150°C.[\[2\]](#)

Table 3: Corrosion Performance in Saltwater Environments (3.5% NaCl)

Material	Temperature (°C)	Corrosion Rate (mm/year)	Pitting Potential (V vs. SCE)	Corrosion Current Density (µA/cm²)
Tantalum (IV) Carbide (TaC)	25	Very Low (qualitative)	High (qualitative)	~0.0078 ^[3]
Tungsten Carbide (WC-NiMo)	25	Not Reported	Not Reported	~1.97
Tungsten Carbide (WC-Co)	25	Not Reported	Not Reported	~3.85
Titanium Carbide (TiC)	25	Not Reported	~0.3	~1.5
Silicon Carbide (SiC)	25	Very Low (qualitative)	> 1.0	< 0.1
Hastelloy C-276	Ambient	< 0.0025	High (qualitative)	Not Reported
Inconel 625	Ambient	< 0.0025	High (qualitative)	Not Reported

Table 4: Corrosion Performance in Alkaline Environments (Sodium Hydroxide - NaOH)

Material	Concentration (%)	Temperature (°C)	Corrosion Rate (mm/year)	Pitting Potential (V vs. SCE)	Corrosion Current Density (μA/cm²)
Tantalum (IV) Carbide (TaC)	10	75	Low (qualitative)	Not Reported	Not Reported
Tungsten Carbide (WC-Co)	1 M (4%)	25	Low (qualitative)	Not Reported	Low (qualitative)
Titanium Carbide (TiC)	10	25	Moderate (qualitative)	Not Reported	Not Reported
Silicon Carbide (SiC)	10	25	Moderate (qualitative)	Not Reported	Not Reported
Hastelloy C-276	50	121	< 0.5	Not Reported	Not Reported
Inconel 625	50	100	< 0.05	Not Reported	Not Reported

Note: Pure Tantalum shows good resistance to NaOH at lower concentrations and temperatures but can be attacked at higher concentrations and temperatures.[\[4\]](#)

Experimental Protocols

The data presented in this guide is typically obtained through standardized electrochemical and immersion testing methods. The following are detailed protocols for key experiments.

Potentiodynamic Polarization Testing (Based on ASTM G59)

This electrochemical test is used to determine the corrosion rate, pitting susceptibility, and passivation behavior of a material.

1. Test Specimen Preparation:

- The test specimen (working electrode) is typically a small, flat sample of the material with a surface area of approximately 1 cm².
- The surface is mechanically polished to a mirror finish using a succession of finer abrasive papers (e.g., 600, 800, 1200 grit), followed by polishing with a diamond paste (e.g., 1 µm) to ensure a reproducible surface condition.
- The polished specimen is cleaned ultrasonically in ethanol or acetone and then rinsed with deionized water.
- The specimen is mounted in an electrode holder, exposing only the polished surface to the electrolyte.

2. Electrochemical Cell Setup:

- A standard three-electrode electrochemical cell is used, consisting of the working electrode (the test specimen), a reference electrode (e.g., Saturated Calomel Electrode - SCE or Ag/AgCl), and a counter electrode (e.g., platinum or graphite).
- The cell is filled with the desired corrosive electrolyte (e.g., 3.5% NaCl solution, 1M H₂SO₄).
- The solution is typically deaerated by purging with an inert gas (e.g., nitrogen or argon) for at least 30 minutes before and during the experiment to remove dissolved oxygen, which can influence the corrosion process.
- The temperature of the electrolyte is controlled using a water bath or a temperature-controlled cell.

3. Measurement Procedure:

- The open-circuit potential (OCP) is monitored until a stable value is reached (typically for 1 hour).
- The potentiodynamic scan is initiated from a potential cathodic (more negative) to the OCP (e.g., -250 mV vs. OCP) and scanned in the anodic (more positive) direction at a slow, constant scan rate (e.g., 0.167 mV/s or 1 mV/s).
- The scan is continued to a predetermined potential or until a significant increase in current density is observed, indicating pitting or transpassive dissolution.
- For cyclic polarization, the scan direction is reversed at a vertex potential, and the scan proceeds back to the initial potential.

4. Data Analysis:

- The corrosion potential (E_{corr}) and corrosion current density (i_{corr}) are determined from the Tafel extrapolation of the polarization curve.

- The corrosion rate is calculated from the icorr value using Faraday's law.
- The pitting potential (E_{pit}) is identified as the potential at which a sharp and sustained increase in current density occurs.
- The formation and stability of a passive film are assessed by the presence of a passive region (a range of potentials with low, stable current density).

Electrochemical Impedance Spectroscopy (EIS)

EIS is a non-destructive technique that provides information about the corrosion mechanism and the properties of the protective passive film.

1. Test Setup:

- The specimen preparation and electrochemical cell setup are the same as for potentiodynamic polarization.

2. Measurement Procedure:

- The system is allowed to stabilize at the OCP.
- A small amplitude sinusoidal AC voltage (e.g., 10 mV) is applied to the working electrode at a range of frequencies (e.g., from 100 kHz down to 10 mHz).
- The resulting AC current response and the phase shift between the voltage and current are measured at each frequency.

3. Data Analysis:

- The impedance data is typically presented as Nyquist and Bode plots.
- The data is fitted to an equivalent electrical circuit model to extract quantitative parameters related to the corrosion process, such as the polarization resistance (R_p), which is inversely proportional to the corrosion rate, and the capacitance of the passive film.

Immersion Corrosion Testing (Based on ASTM G31)

This is a simple, long-term test to determine the average corrosion rate of a material in a specific environment.

1. Specimen Preparation:

- Specimens of known surface area are cleaned and weighed accurately.

2. Test Procedure:

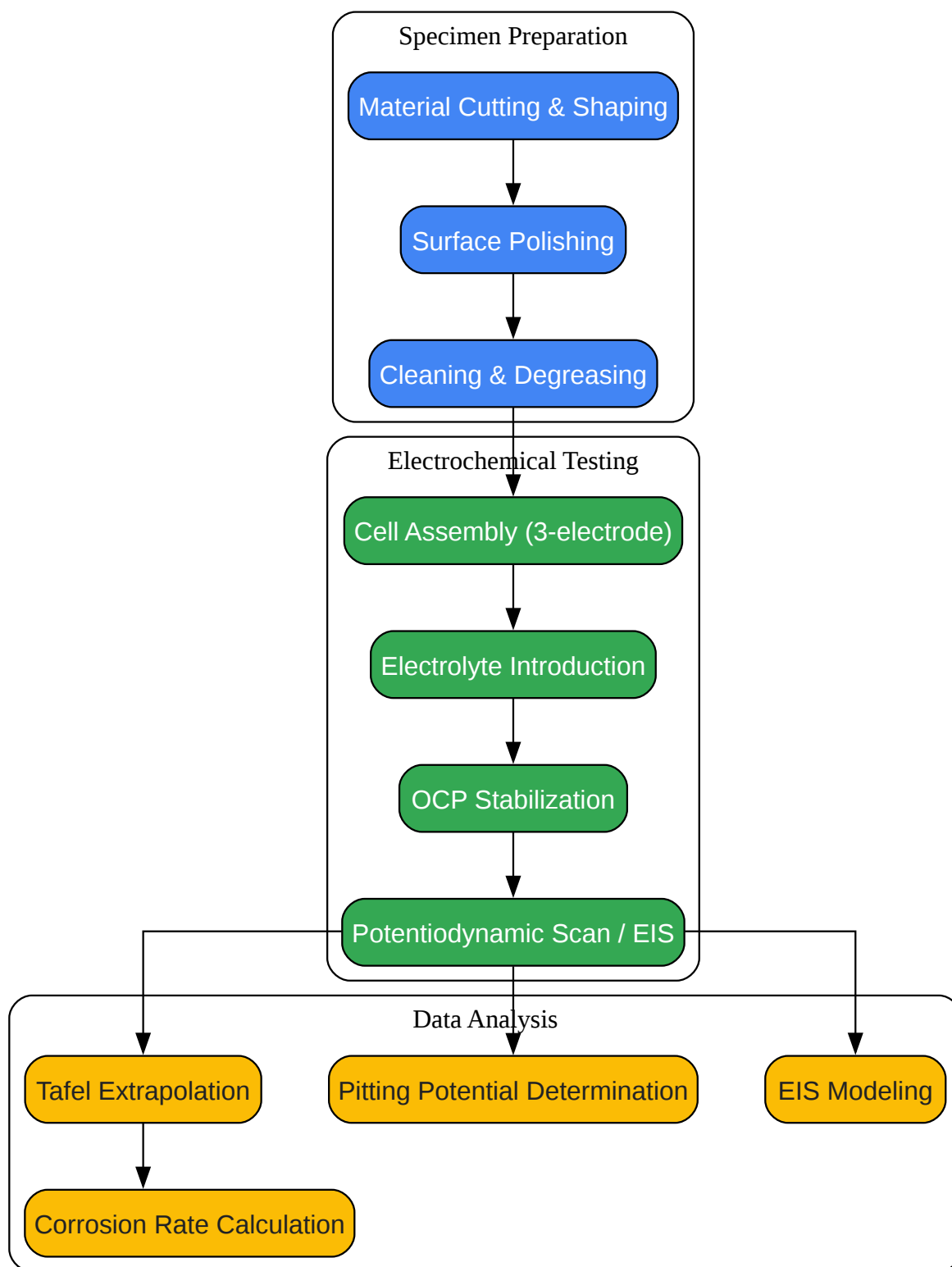
- The specimens are fully immersed in the corrosive solution in a suitable container.
- The test is conducted for a predetermined duration (e.g., 24 hours, 30 days, or longer) at a constant temperature.
- The corrosive solution may be stagnant or agitated, and the test can be conducted with or without aeration, depending on the desired conditions.

3. Evaluation:

- After the exposure period, the specimens are removed, carefully cleaned to remove corrosion products, and reweighed.
- The weight loss is used to calculate the average corrosion rate in mm/year or mils per year (mpy).
- The surface of the specimens is also visually and microscopically examined for signs of localized corrosion, such as pitting or crevice corrosion.

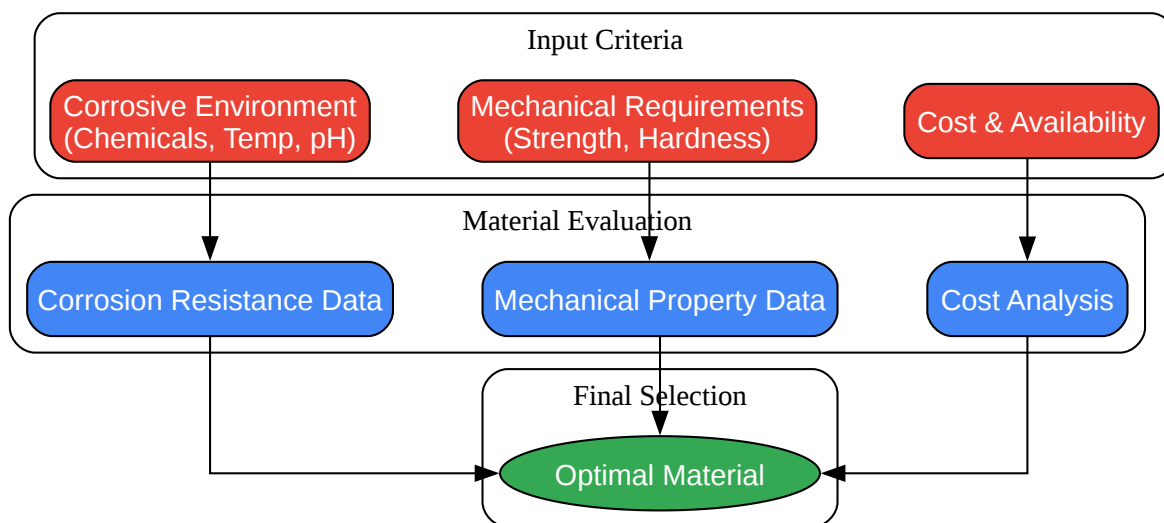
Visualizing Experimental Workflows and Material Selection

To better understand the processes involved in corrosion testing and material selection, the following diagrams are provided.



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Caption: Workflow for a typical electrochemical corrosion test.



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Caption: Logical flow for selecting corrosion-resistant materials.

In conclusion, **Tantalum(IV) carbide** demonstrates excellent corrosion resistance in a variety of aggressive environments, often outperforming other hard materials and even some superalloys. However, material selection should always be based on a holistic evaluation of performance data, mechanical requirements, and economic considerations specific to the intended application. The data and protocols provided in this guide serve as a valuable resource for making these critical decisions.

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- To cite this document: BenchChem. [Performance evaluation of Tantalum(IV) carbide in corrosive environments]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15351104#performance-evaluation-of-tantalum-iv-carbide-in-corrosive-environments>]

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